

FIIN-2: A Comprehensive Technical Guide to Downstream Signaling Pathways

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Compound of Interest

Compound Name: FIIN-2
Cat. No.: B612009

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For Researchers, Scientists, and Drug Development Professionals

Abstract

FIIN-2 is a potent, irreversible, pan-fibroblast growth factor receptor (FGFR) inhibitor that covalently targets a conserved cysteine residue in the P-loop of FGFRs 1, 2, 3, and 4.^[1] Its mechanism of action extends beyond FGFR inhibition, demonstrating a complex interplay with other signaling networks. This technical guide provides an in-depth analysis of the downstream signaling pathways modulated by **FIIN-2**, supported by quantitative data, detailed experimental methodologies, and visual pathway diagrams. This document is intended to serve as a comprehensive resource for researchers and professionals involved in oncology drug discovery and development.

Core Mechanism of Action: FGFR Inhibition

FIIN-2 exerts its primary anti-tumor effects by irreversibly binding to and inhibiting the kinase activity of all four FGFR family members. This covalent interaction effectively blocks the ATP-binding pocket, preventing receptor autophosphorylation and the subsequent activation of downstream signaling cascades.

Quantitative Inhibition Profile

The inhibitory potency of **FIIN-2** against the wild-type FGFR family and key off-targets has been determined through various biochemical and cellular assays.



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To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Canonical FGFR Downstream Signaling Pathways Modulated by FIIN-2

The inhibition of FGFR by **FIIN-2** leads to the downregulation of several critical signaling pathways involved in cell proliferation, survival, and differentiation.

RAS/RAF/MEK/MAPK Pathway

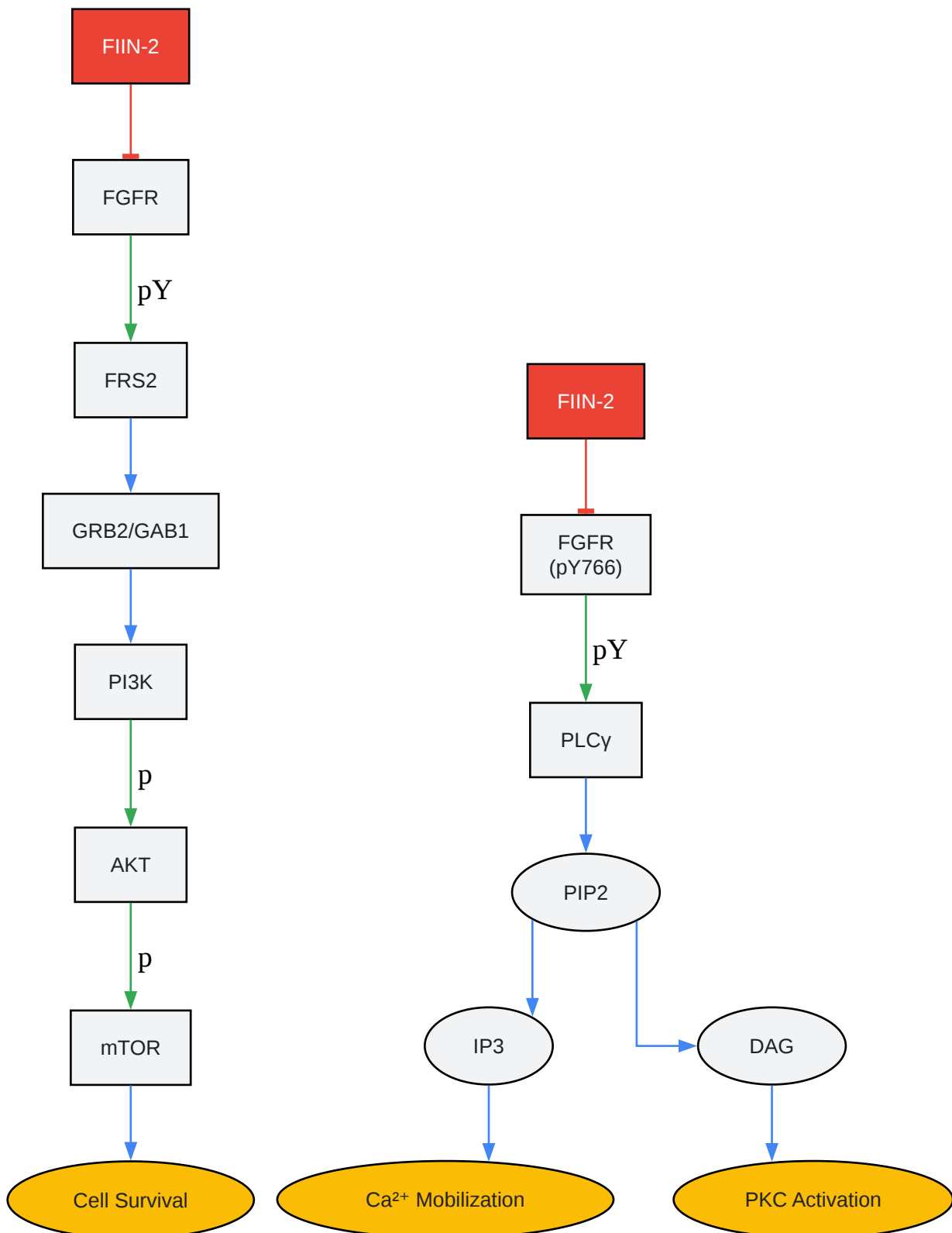
The MAPK pathway is a central regulator of cell proliferation. **FIIN-2** effectively suppresses this pathway by inhibiting FGFR-mediated activation of FRS2, which in turn prevents the recruitment of the GRB2-SOS complex and subsequent activation of RAS and ERK.

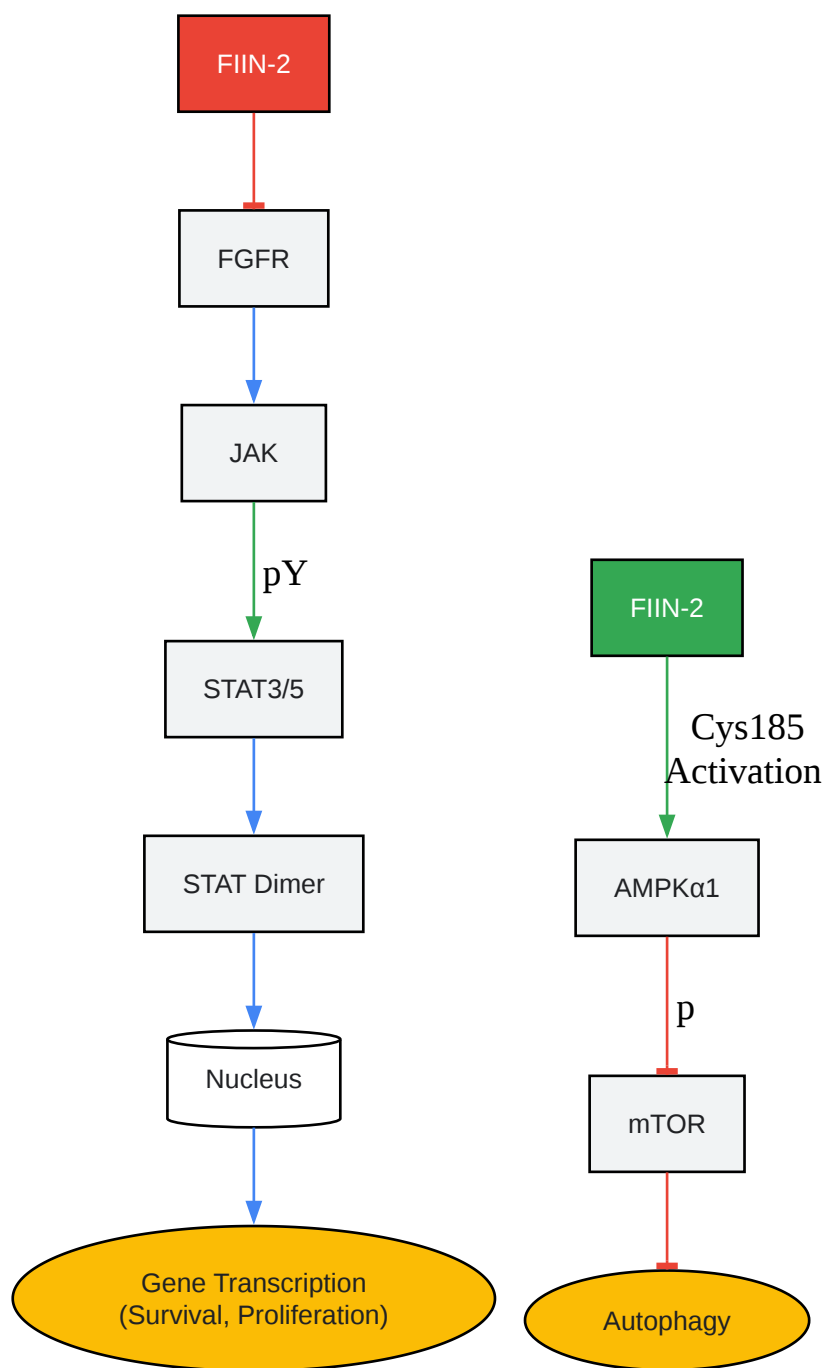


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